

# "Young's modulus and shear modulus of tungsten carbide"

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An In-depth Technical Guide to the Young's Modulus and Shear Modulus of **Tungsten Carbide**

## Introduction

**Tungsten carbide** (WC) is a ceramic composite material renowned for its exceptional hardness, wear resistance, and high strength, particularly at elevated temperatures.[1] It is widely utilized in demanding applications such as cutting tools, abrasives, and armor-piercing rounds.[2][3] A critical aspect of its mechanical integrity and performance is defined by its elastic properties, specifically the Young's modulus (modulus of elasticity) and the shear modulus (modulus of rigidity).

The Young's modulus quantifies a material's stiffness or resistance to elastic deformation under tensile or compressive stress. **Tungsten carbide** is approximately two to three times as rigid as steel.[4][5] The shear modulus measures a material's resistance to shearing stress. These moduli are fundamental parameters in material science and engineering design, providing essential data for predicting a material's behavior under mechanical loads. This guide provides a comprehensive overview of the Young's modulus and shear modulus of **tungsten carbide**, details the experimental protocols for their determination, and presents a summary of reported values.

## Mechanical Properties of Tungsten Carbide

The elastic moduli and other mechanical properties of **tungsten carbide** can vary depending on factors such as the manufacturing process, the presence and percentage of a binder metal

(like cobalt), grain size, and porosity.[6][7] The data presented in the following table represents typical values for monolithic or cemented **tungsten carbide**.

Property	Value	Unit
Young's Modulus (E)	530 - 700	GPa
630	GPa	
600 - 686	GPa	
~550	GPa	
Shear Modulus (G)	274	GPa
243 - 283	GPa	
Poisson's Ratio ( $\nu$ )	0.21 - 0.31	
Vickers Hardness	~2600	HV
Compressive Strength	2.7 - 4.78	GPa
Tensile Strength	344 - 350	MPa

References:[2][3][4][8][9][10][11]

It is noteworthy that the properties of **tungsten carbide** can exhibit anisotropy, particularly at the micro-scale. Nanoindentation studies have revealed that the crystallographic orientation of individual WC grains significantly influences their measured hardness and indentation modulus. [12][13] For instance, the basal plane ( $\{0001\}$ ) of a WC crystal has been shown to have a higher indentation modulus (approx. 670 GPa) compared to the prismatic plane ( $\{1010\}$ ) (approx. 578 GPa).[13]

## Experimental Protocols for Modulus Determination

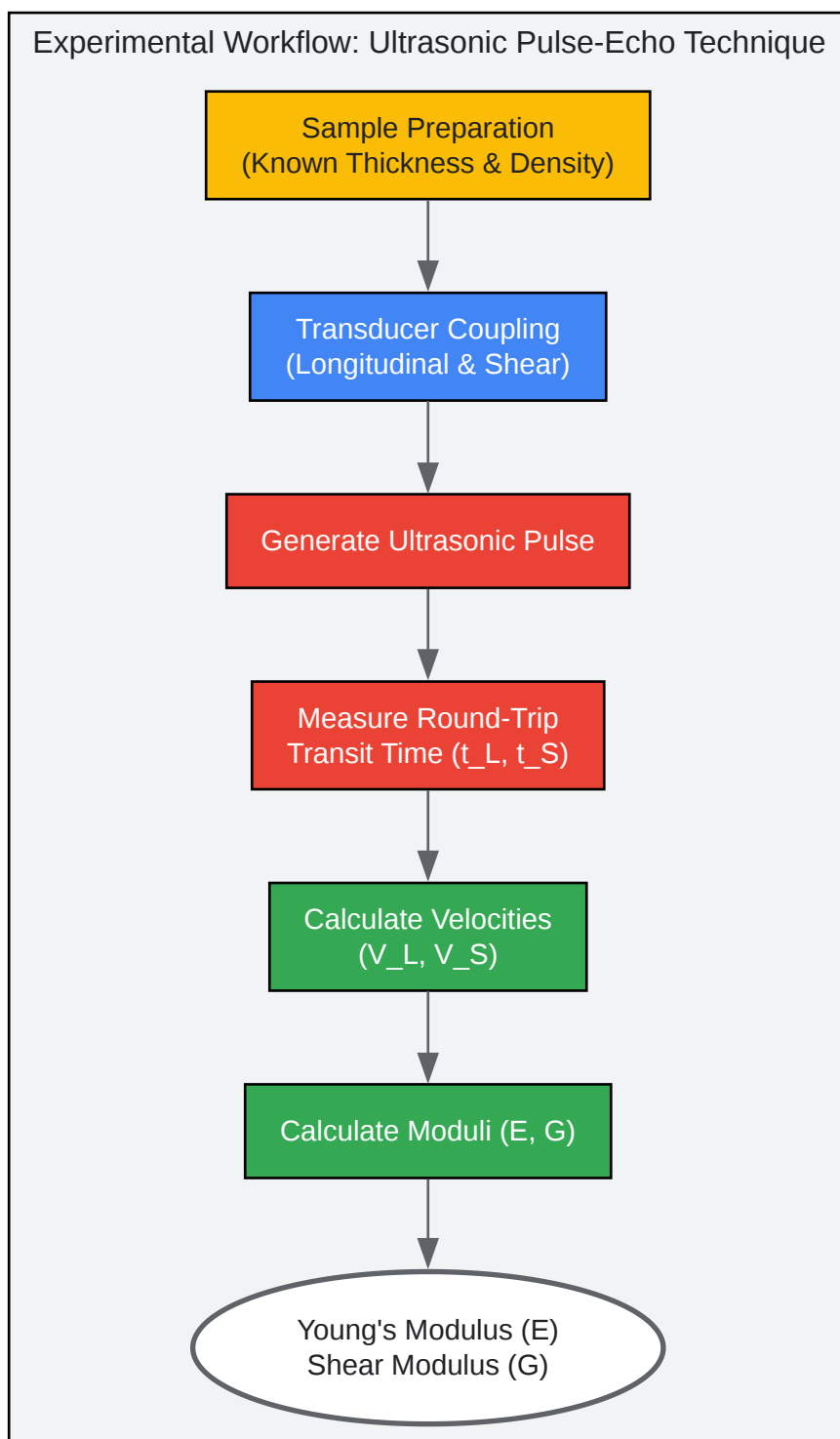
Several standardized and widely accepted experimental techniques are employed to determine the elastic moduli of advanced ceramics like **tungsten carbide**. These methods can be broadly categorized as dynamic (resonance or ultrasonic) and static (mechanical testing).

### Ultrasonic Pulse-Echo Technique

This non-destructive method is a common approach for determining the elastic properties of materials.[14] It involves measuring the time of flight of ultrasonic waves propagating through a material of known thickness.

#### Methodology:

- **Sample Preparation:** A **tungsten carbide** sample with a well-defined geometry (typically with parallel faces) and known thickness is prepared.[14]
- **Transducer Setup:** Two types of ultrasonic transducers are used: one for generating and receiving longitudinal waves and another for shear waves.[14]
- **Data Acquisition:** The transducers are coupled to the surface of the sample. An instrument sends an electrical pulse to the transducer, which converts it into an ultrasonic wave. This wave travels through the sample, reflects off the back surface, and returns to the transducer. The instrument precisely measures the round-trip transit time of both the longitudinal and shear waves.[14]
- **Calculation:** The longitudinal wave velocity (VL) and shear wave velocity (VS) are calculated by dividing twice the sample thickness by the measured round-trip times. The material's density ( $\rho$ ) must also be known. The Young's modulus (E) and shear modulus (G) are then calculated using the following equations:[14][15]
  - Shear Modulus (G) =  $\rho * VS^2$
  - Young's Modulus (E) =  $G * (3VL^2 - 4VS^2) / (VL^2 - VS^2)$



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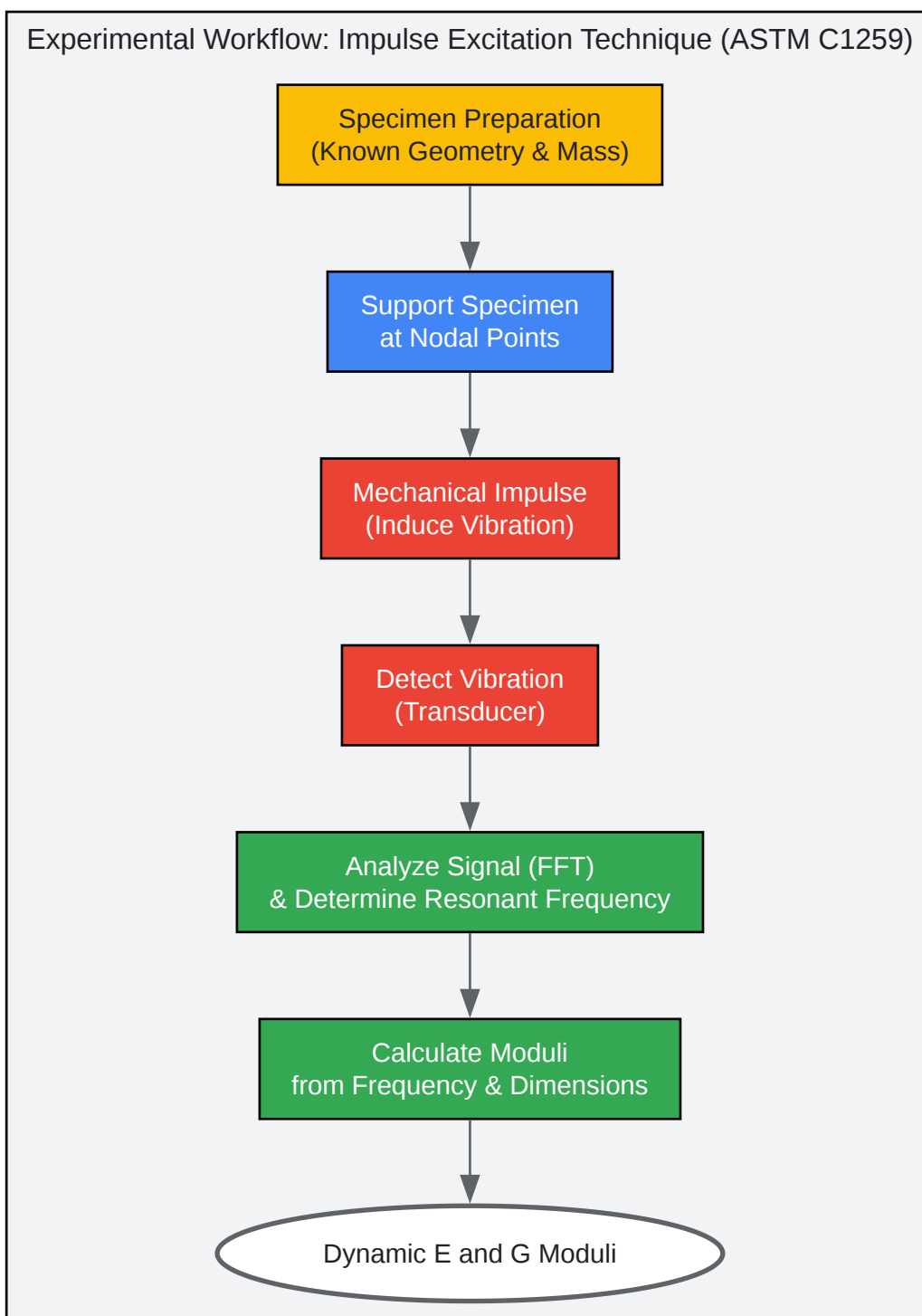
Caption: Workflow for determining elastic moduli using the ultrasonic pulse-echo method.

## Impulse Excitation of Vibration (ASTM C1259)

This dynamic and non-destructive technique determines the elastic properties by measuring the fundamental resonant frequencies of a test specimen.[\[16\]](#)[\[17\]](#)

Methodology:

- **Specimen Preparation:** A specimen of a regular shape (e.g., a rectangular bar or cylindrical rod) with known mass and dimensions is prepared.[\[16\]](#)
- **Impulse and Detection:** The specimen is supported at its nodal points to allow for free vibration. It is then gently struck with a small impuler to induce mechanical vibrations.[\[16\]](#)  
[\[17\]](#) A transducer (such as a microphone or accelerometer) placed near the specimen detects the resulting vibrations and converts them into an electrical signal.[\[16\]](#)
- **Frequency Analysis:** The signal is sent to an analyzer that uses a Fourier transform to determine the fundamental resonant frequency.[\[16\]](#)
- **Calculation:** The dynamic Young's modulus is calculated from the fundamental flexural resonant frequency, while the dynamic shear modulus is calculated from the fundamental torsional resonant frequency. The calculations depend on the specimen's geometry, mass, and dimensions.[\[17\]](#)[\[18\]](#)



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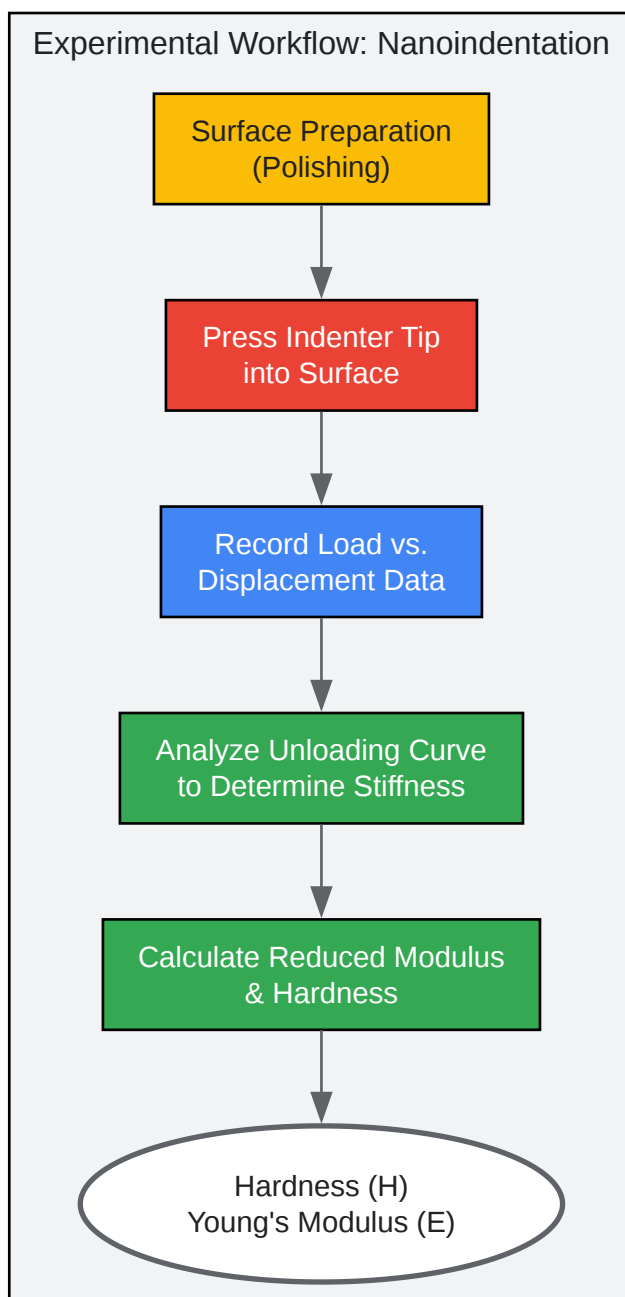
Caption: Workflow for the impulse excitation technique for measuring elastic properties.

## Nanoindentation

Nanoindentation is a powerful technique for probing mechanical properties at the nanoscale.<sup>[6]</sup> It is particularly useful for measuring the properties of individual phases or grains within a composite material like cemented **tungsten carbide**.<sup>[12][13]</sup>

#### Methodology:

- **Sample Preparation:** The surface of the **tungsten carbide** sample is meticulously polished to a smooth, flat finish to ensure accurate measurements.
- **Indentation:** A nanoindenter, equipped with a sharp tip of known geometry (commonly a three-sided pyramid Berkovich tip), is pressed into the sample's surface.<sup>[12]</sup>
- **Load-Displacement Measurement:** During this process, the applied load and the penetration depth of the indenter are continuously and precisely recorded, generating a load-displacement curve.
- **Analysis and Calculation:** The unloading portion of this curve is analyzed to determine the material's stiffness. From this, the reduced modulus (or indentation modulus) and hardness are calculated.<sup>[12]</sup> The Young's modulus of the sample can be derived from the reduced modulus if the elastic properties of the indenter tip are known. This technique has been instrumental in demonstrating the mechanical anisotropy of individual **tungsten carbide** crystals.<sup>[13]</sup>



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Caption: Workflow for determining mechanical properties via nanoindentation.

## Conclusion

The high Young's modulus and shear modulus of **tungsten carbide** are central to its performance in applications requiring high stiffness, rigidity, and resistance to deformation.<sup>[5][8]</sup>



The typical values for Young's modulus range from 530 to 700 GPa, with a shear modulus in the vicinity of 274 GPa.[2][3] These properties are reliably determined through established experimental protocols such as ultrasonic pulse-echo, impulse excitation of vibration, and nanoindentation. For researchers, scientists, and engineers, a thorough understanding of these elastic properties and the methods used to measure them is crucial for material selection, component design, and the continued development of advanced **tungsten carbide**-based materials.

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